

A Comparative Analysis of Phthalein and Other Dyes in Liver Function Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromsulfalein*

Cat. No.: *B1263046*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Selecting the Appropriate Dye-Based Liver Function Test

The assessment of liver function is a cornerstone in preclinical and clinical research, aiding in the diagnosis, prognosis, and management of hepatic diseases, as well as in the evaluation of drug-induced liver injury. Among the various methods available, dye-based tests offer a dynamic measure of the liver's excretory capacity. This guide provides a comparative analysis of three key dyes historically and currently used for this purpose: Bromsulphthalein (BSP), Rose Bengal, and Indocyanine Green (ICG), with a brief discussion on Phenolphthalein derivatives.

Comparative Performance of Liver Function Dyes

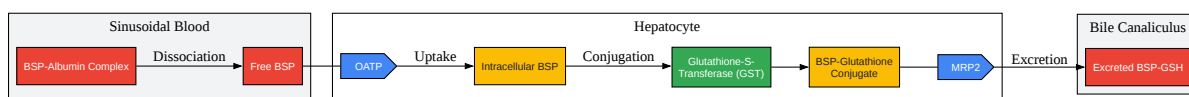
The selection of a dye for liver function testing depends on various factors, including the specific aspect of hepatic function to be assessed, the required sensitivity and specificity, and the safety profile of the dye. The following table summarizes the key quantitative parameters for BSP, Rose Bengal, and ICG. Direct comparative studies in humans evaluating all three dyes under identical conditions are limited; therefore, the data presented is a synthesis of findings from various studies.

Parameter	Bromsulphthalein (BSP)	Rose Bengal	Indocyanine Green (ICG)
Normal Value	< 5% retention in serum 45 minutes after injection.[1]	Approximately 50% or more of the dye is excreted within 8 minutes.	Retention rate at 15 min (R15): < 10%.[2] Plasma Disappearance Rate (PDR): 18-24%/min.
Dosage	5 mg/kg body weight. [1]	10 mL of a 1% solution.	0.25 to 0.5 mg/kg body weight.
Blood Sampling Time	45 minutes post-injection.[1]	8 minutes post-injection.	Commonly at 5, 10, and 15 minutes post-injection.[3]
Mechanism of Elimination	Hepatic uptake, conjugation with glutathione, and biliary excretion.[4]	Hepatic uptake and biliary excretion.	Exclusively taken up by hepatocytes and excreted unchanged into the bile.[5]
Analytical Method	Spectrophotometry.[6]	Spectrophotometry or HPLC with fluorescence detection.[7]	Spectrophotometry or HPLC.[8][9][10]
Sensitivity & Specificity	In canine studies, a >6% retention had a specificity of 100% and a sensitivity of 70% for detecting hepatic disease.[11] In cirrhosis, decreased BSP clearance is a sensitive finding.[12]	Overall sensitivity for human brucellosis diagnosis was 92.9% in one study.[13] Performance in liver disease varies.	For acute liver failure, an ICG-PDR of \leq 6.3%/min showed 85.7% sensitivity and 88.9% specificity for predicting non-spontaneous recovery.[8] For detecting advanced liver fibrosis or cirrhosis, ICG test showed a sensitivity of 0.75 and specificity of 0.81 in one study.[14]

Adverse Effects	Anaphylactic reactions have been reported, leading to its reduced use.[4]	Generally considered safe, though allergic reactions are possible.	Low toxicity with rare adverse effects.[5]
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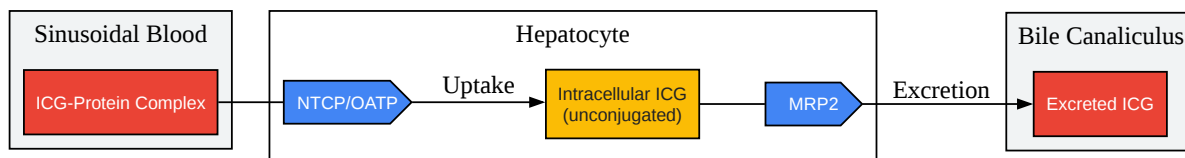
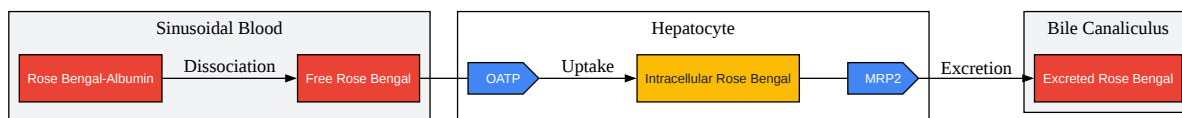
Hepatic Processing of Liver Function Dyes: A Visual Guide

The following diagrams illustrate the hepatic uptake, processing, and excretion pathways for Bromsulphthalein, Rose Bengal, and Indocyanine Green.



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Hepatic pathway of Bromsulphthalein (BSP).



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Mechanisms of delayed Indocyanine Green fluorescence and applications to clinical disease processes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Bromsulphthalein - Wikipedia [en.wikipedia.org]
- 5. What is the mechanism of Indocyanine Green? [synapse.patsnap.com]
- 6. The determination of bromsulphthalein in serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fluorescence-Coupled Techniques for Determining Rose Bengal in Dermatological Formulations and Their Application to Ex Vivo Skin Deposition Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. High-pressure liquid chromatographic analysis of indocyanine green - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. High-pressure liquid chromatographic analysis of indocyanine green. | Semantic Scholar [semanticscholar.org]
- 10. Specific assay for the quantitation of indocyanine green in rat plasma using high-performance liquid chromatography with fluorescence detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Sensitivity and specificity of liver function tests in the detection of parenteral nutrition-associated cholestasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. OATP and MRP2-mediated hepatic uptake and biliary excretion of eprosartan in rat and human - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Identification of liver lesions using fluorescence imaging: comparison of methods for administering indocyanine green - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Analysis of Phthalein and Other Dyes in Liver Function Assessment]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1263046#a-comparative-study-of-different-phthalein-dyes-in-liver-tests>]

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